

Personal protective equipment for handling Ethyl p-methylbenzenesulfonate

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Compound of Interest

Compound Name: *Ethyl p-methylbenzenesulfonate*

Cat. No.: *B128698*

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Essential Safety and Handling Guide for Ethyl p-methylbenzenesulfonate

This guide provides critical safety, handling, and disposal information for **Ethyl p-methylbenzenesulfonate** (also known as Ethyl p-tosylate), tailored for research, scientific, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

Ethyl p-methylbenzenesulfonate is an ethylating agent used in chemical synthesis.^[1] It is classified as a hazardous substance and a potential genotoxic impurity (PGI), which necessitates stringent handling protocols due to its ability to alkylate DNA and cause mutagenic effects.^[2] The primary hazards include toxicity if swallowed, skin and eye irritation, and potential respiratory irritation.^{[3][4]} It is also suspected to be a mutagen and carcinogen.^{[4][5][6]}

Hazard and Property Summary

For quick reference, the key quantitative data regarding the hazards and physical properties of **Ethyl p-methylbenzenesulfonate** are summarized below.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[3][4]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects.[4]
Carcinogenicity	Category 2	Suspected of causing cancer. [4]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.[3]

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	80-40-0[3][4]
Molecular Formula	C ₉ H ₁₂ O ₃ S[6][7]
Molecular Weight	200.26 g/mol [3]
Appearance	White to light brown solid or colorless to pale brown liquid.[1][4][6]
Melting Point	32 - 34 °C / 89.6 - 93.2 °F[3][4]
Boiling Point	158 - 162 °C @ 10 mmHg[4][8]
Flash Point	157 °C / 314.6 °F[4]
Solubility	Insoluble in water; Soluble in alcohol, ether, and benzene.[3]
Specific Gravity	1.174[4]

Operational and Disposal Plans

A systematic approach to handling, emergency response, and disposal is critical. The following procedural steps must be followed to ensure personnel safety and environmental protection.

Personal Protective Equipment (PPE) Protocol

Before handling, all personnel must be equipped with the appropriate PPE. The level of protection should be determined by a thorough risk assessment of the specific procedure.

- Eye and Face Protection:
 - Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][10]
 - When handling larger quantities or if there is a significant risk of splashing, a face shield should be worn in addition to goggles.[11]
- Skin and Body Protection:
 - Gloves: Wear appropriate chemical-resistant gloves, such as butyl rubber or nitrile, to prevent skin contact.[11][12] Ensure gloves are inspected for integrity before each use.
 - Lab Coat/Clothing: A chemically resistant lab coat or apron is mandatory.[9][12] Wear clothing that provides maximum skin coverage.[13]
- Respiratory Protection:
 - All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[9]
 - If engineering controls are insufficient or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[10] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed.[9]

Step-by-Step Handling Procedure

- Preparation:

- Ensure a safety shower and eyewash station are unobstructed and readily accessible.[9]
[10]
- Designate a specific area within a chemical fume hood for the procedure.
- Assemble all necessary equipment and reagents before starting.
- Confirm you have the correct chemical and read the Safety Data Sheet (SDS) before use.
[10]

- Handling:

- Handle as a solid below its melting point (32-34°C) to minimize vapor/aerosol generation.
[9]
- Avoid all direct contact with skin, eyes, and clothing.[9]
- Do not eat, drink, or smoke in the handling area.[10]
- Use equipment and containers that are clean, dry, and compatible with the substance.
- Keep the container tightly closed when not in use.[9]

- Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[9][10]
- Decontaminate all work surfaces and equipment after the procedure is complete.
- Remove contaminated PPE carefully to avoid cross-contamination and dispose of it as hazardous waste. Contaminated clothing should be washed before reuse.[9]

- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[9]

- Store locked up and away from incompatible substances.[\[10\]](#) The material is sensitive to moisture.[\[6\]](#)

Emergency and First Aid Plan

Immediate action is required in case of exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[9\]](#) Seek medical attention if skin irritation occurs.[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do.[\[10\]](#) Seek immediate medical attention.[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[\[9\]](#) Call a poison center or doctor immediately.[\[10\]](#)

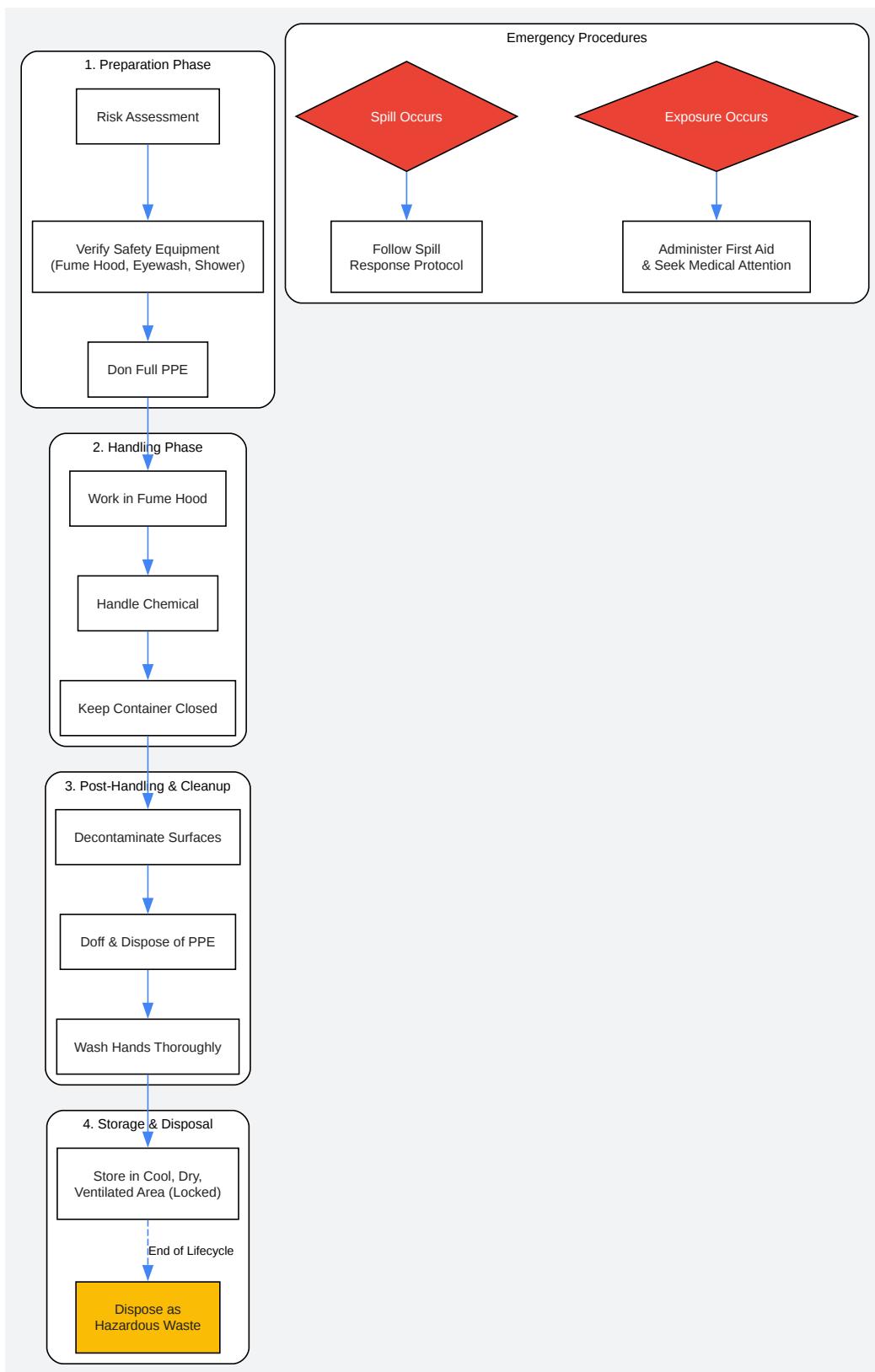
Spill and Disposal Plan

- Spill Response:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.
 - Wearing full PPE, sweep up the solid material, avoiding dust generation.[\[9\]](#)
 - Place the spilled material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)[\[9\]](#)
 - Clean the spill area thoroughly.
- Waste Disposal:

- Dispose of all waste, including contaminated PPE and empty containers, as hazardous waste.[\[4\]](#)
- Disposal must be conducted at an approved waste disposal plant.[\[10\]](#)
- Always consult with local, state, and federal environmental regulatory agencies for guidance on acceptable disposal practices, as regulations may vary.[\[3\]\[9\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Ethyl p-methylbenzenesulfonate**, from preparation to disposal.



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Caption: Workflow for safe handling of **Ethyl p-methylbenzenesulfonate**.

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